

# An In-depth Technical Guide to 3-Methylheptanal (CAS Number: 27608-03-3)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, reactivity, and potential applications of **3-Methylheptanal** (CAS No. 27608-03-3). The information is curated for professionals in research, scientific, and drug development fields, with a focus on detailed data presentation and experimental methodologies.

# Physicochemical and Spectroscopic Properties

**3-Methylheptanal** is a branched-chain aldehyde with a characteristic chemical profile. Its physical and spectroscopic data are summarized below, providing a foundational understanding of its molecular identity and behavior.

#### **Physical Properties**

Quantitative physical data for **3-Methylheptanal** are presented in Table 1. These properties are crucial for its handling, purification, and application in various experimental settings.



Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O	INVALID-LINK
Molecular Weight	128.21 g/mol	INVALID-LINK
Boiling Point	163 °C at 760 mmHg	INVALID-LINK
Density	0.809 g/cm <sup>3</sup>	INVALID-LINK
Solubility	Poorly soluble in water; soluble in non-polar organic solvents.	Inferred from structure
Refractive Index (n_D^20)	1.415–1.420 (estimated)	INVALID-LINK

#### **Spectroscopic Data**

Spectroscopic analysis is fundamental to confirming the structure and purity of **3-Methylheptanal**. Key spectral features are outlined in Table 2.

Spectroscopic Technique	Key Features
<sup>1</sup> H NMR	Aldehyde proton (CHO): $\delta$ 9.5–10.0 ppm; Methyl branch (CH <sub>3</sub> ): $\delta$ 0.9–1.1 ppm (triplet).[1]
<sup>13</sup> C NMR	Data available onINVALID-LINK
Infrared (IR) Spectroscopy	Strong C=O stretch: ~1720 cm <sup>-1</sup> ; Aldehyde C-H stretch: ~2820–2720 cm <sup>-1</sup> .[1]
Mass Spectrometry	GC-MS data available onINVALID-LINK

### **Synthesis and Reactivity**

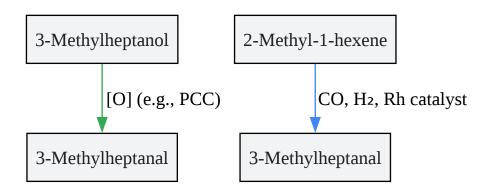
Understanding the synthesis and chemical reactivity of **3-Methylheptanal** is essential for its application as a research chemical and intermediate.

# **Synthetic Routes**

Two primary laboratory-scale synthetic routes for **3-Methylheptanal** are the oxidation of the corresponding alcohol and the hydroformylation of an alkene.



A common and effective method for the synthesis of **3-Methylheptanal** is the oxidation of **3-methylheptanol**. This reaction typically employs a mild oxidizing agent to prevent over-oxidation to the carboxylic acid.





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#### References

- 1. Insights into Aldehyde Dehydrogenase Enzymes: A Structural Perspective PMC [pmc.ncbi.nlm.nih.gov]
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